

3-(Chloromethyl)-2-methylpyridine hydrochloride properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Chloromethyl)-2-methylpyridine

Cat. No.: B116377

[Get Quote](#)

An In-depth Technical Guide to **3-(Chloromethyl)-2-methylpyridine** hydrochloride

Executive Summary

3-(Chloromethyl)-2-methylpyridine hydrochloride is a critical heterocyclic building block in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its strategic importance stems from the pyridine scaffold, a common motif in biologically active molecules, combined with a reactive chloromethyl group that serves as a versatile handle for molecular elaboration. This guide provides a comprehensive technical overview for researchers, chemists, and drug development professionals. We will delve into its core physicochemical properties, explore the causal logic behind its synthesis, detail its applications as a key intermediate with a focus on its reactivity, and outline rigorous safety and handling protocols. This document is designed to be a field-proven resource, grounding theoretical knowledge in practical, application-focused insights.

Compound Identification and Physicochemical Properties

Precise identification and understanding the physical characteristics of a reagent are foundational to its effective use in research and development. **3-(Chloromethyl)-2-methylpyridine** hydrochloride is a solid, typically appearing as a white to yellow or tan powder[1]. Its hydrochloride form enhances stability and simplifies handling compared to the free base.

Key identifying and physical properties are summarized below for quick reference.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| IUPAC Name | 3-(chloromethyl)-2-methylpyridine;hydrochloride | [2] |
| Synonyms | 2-Methyl-3-picoyl chloride hydrochloride | [3] |
| CAS Number | 4370-22-3 | [4] |
| Molecular Formula | C ₇ H ₉ Cl ₂ N | [4] |
| Molecular Weight | 178.06 g/mol | [4] |
| Physical Form | Solid, powder/crystal | [5] |
| Melting Point | 159 °C | [5] |
| Solubility | Soluble in water | [1] |
| Stability | Stable under recommended storage conditions, but can be hygroscopic and air-sensitive. | [5][6] |

Synthesis and Manufacturing Insights: A Mechanistic Approach

The industrial synthesis of chloromethylpyridine derivatives is a multi-step process that requires careful control of reaction conditions to achieve high purity and yield. A common and logical pathway starts from a readily available precursor, such as a pyridyl carbinol (pyridinemethanol), and converts the hydroxyl group into the desired chloromethyl functionality. This transformation is pivotal as it activates the benzylic-like position for subsequent reactions.

A highly effective method for this conversion involves the use of thionyl chloride (SOCl₂) in an inert organic solvent like toluene.[7]

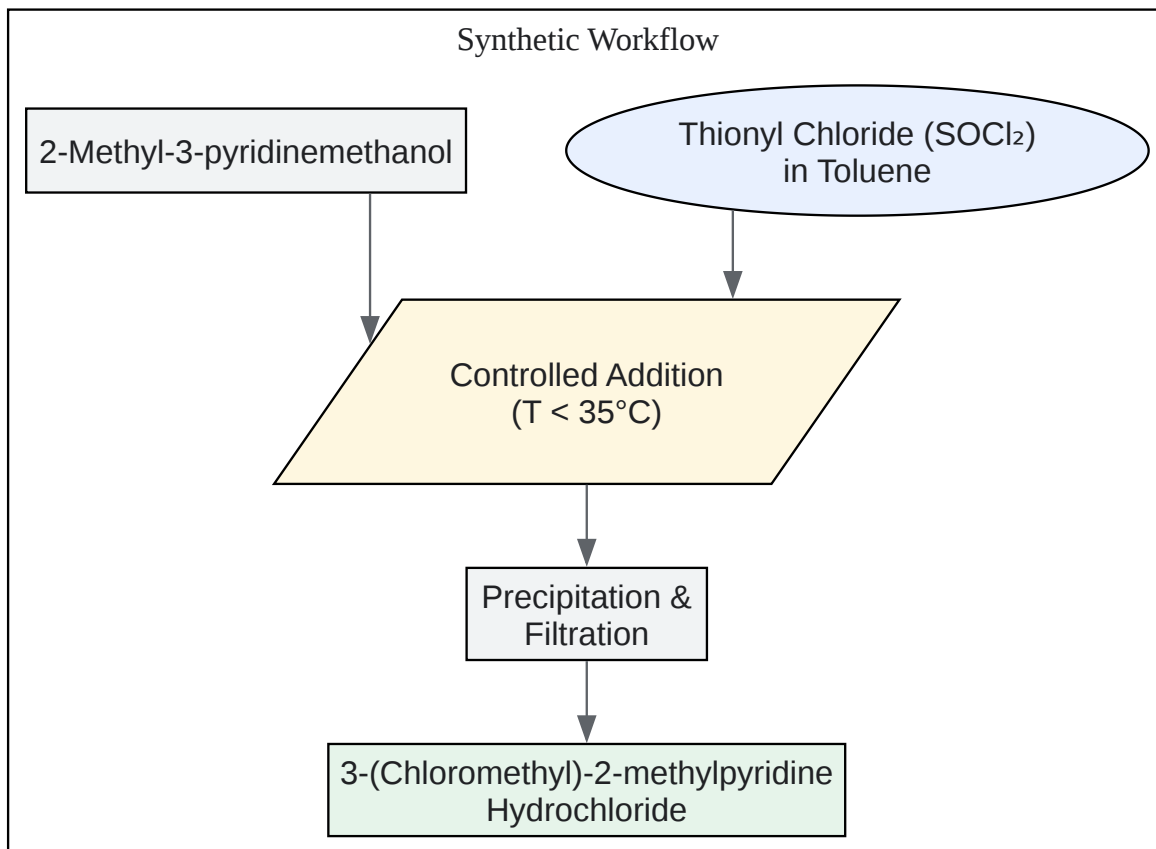
Rationale for Reagent Selection:

- Thionyl Chloride (SOCl_2): This reagent is preferred for converting alcohols to alkyl chlorides for several key reasons. The reaction byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl) gas, are volatile and can be easily removed from the reaction mixture, driving the equilibrium towards the product and simplifying purification.
- Inert Solvent (e.g., Toluene): An inert solvent is crucial to prevent unwanted side reactions. Toluene is a good choice due to its appropriate boiling point and inability to react with thionyl chloride.

Protocol: Synthesis from 2-methyl-3-pyridinemethanol

This protocol describes the conversion of the corresponding pyridyl carbinol to **3-(Chloromethyl)-2-methylpyridine** hydrochloride.

- Reaction Setup: In a reaction vessel equipped with a stirrer, thermometer, and dropping funnel, a solution of thionyl chloride (a slight excess, ~1.1-1.2 equivalents) in an inert organic solvent (e.g., toluene) is prepared.^[7]
- Controlled Addition: The reaction is often exothermic. Therefore, a solution of the corresponding pyridyl carbinol in the same solvent is added gradually to the thionyl chloride solution while maintaining a controlled temperature, typically not exceeding 35°C.^[7] Sub-surface addition is sometimes employed to minimize the formation of impurities.^[7]
- Reaction Monitoring: The progress of the reaction can be monitored using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- Product Isolation: Upon completion, the product often precipitates from the reaction mixture. Applying a vacuum or purging with nitrogen can aid this precipitation.^[7] The solid product is then collected by filtration.
- Purification: The collected solid is washed with a small amount of cold solvent (e.g., acetone or the reaction solvent) to remove residual impurities and then dried under vacuum to yield the final, high-purity **3-(Chloromethyl)-2-methylpyridine** hydrochloride.^[8]



[Click to download full resolution via product page](#)

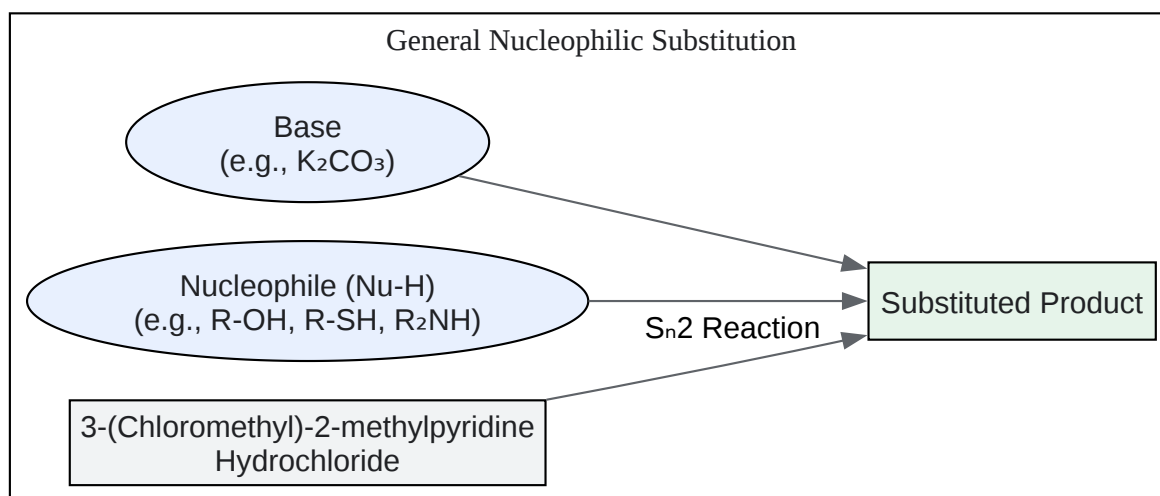
Caption: High-level workflow for the synthesis of the target compound.

Chemical Reactivity and Applications in Drug Development

The utility of **3-(Chloromethyl)-2-methylpyridine** hydrochloride lies in its designed reactivity. The chloromethyl group is an excellent electrophile, making it highly susceptible to attack by a wide range of nucleophiles. This reaction, typically proceeding via an S_N2 mechanism, allows for the facile introduction of diverse functional groups containing oxygen, nitrogen, or sulfur.^[9]

This versatility makes it an indispensable intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs). A base, such as potassium carbonate or triethylamine, is

typically required in these reactions to neutralize the hydrochloride salt and deprotonate the incoming nucleophile, thereby increasing its reactivity.[9]



[Click to download full resolution via product page](#)

Caption: General S_N2 reaction pathway utilizing the title compound.

Key Applications:

- Proton Pump Inhibitors (PPIs): Pyridine derivatives are core structures in many anti-ulcer drugs.[10] This compound is a precursor for synthesizing drugs structurally related to Lansoprazole, where the pyridine moiety is coupled with a benzimidazole thiol.[11][12][13][14][15] The reaction involves the displacement of the chloride by the sulfur nucleophile of 2-mercaptobenzimidazole.[11]
- Antihistamines: It serves as a key building block in the production of Rupatadine, a second-generation antihistamine used to treat allergies.[16]
- Agrochemicals: The compound is also used in the formulation of advanced pesticides and herbicides, contributing to improved crop protection.[17]

- General Organic Synthesis: Beyond specific APIs, it is a versatile reagent for creating libraries of novel pyridine-containing compounds for screening in drug discovery programs. [\[9\]](#)[\[18\]](#)

Analytical Characterization

Confirming the identity, purity, and structure of **3-(Chloromethyl)-2-methylpyridine** hydrochloride is essential for its use in regulated applications like pharmaceutical synthesis. A combination of spectroscopic and chromatographic methods is employed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): This is the most powerful tool for structural elucidation. The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons on the pyridine ring, a singlet for the C2-methyl group, and a characteristic singlet for the chloromethyl ($-\text{CH}_2\text{Cl}$) protons. ^{13}C NMR will confirm the number of unique carbon atoms in the molecule.[\[9\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify key functional groups. Characteristic peaks would correspond to C-H bonds (aromatic and aliphatic), C=N and C=C stretching vibrations of the pyridine ring, and the C-Cl bond.[\[9\]](#)[\[19\]](#)
- Mass Spectrometry (MS): MS is used to confirm the molecular weight of the compound. The fragmentation pattern can also provide additional structural information.[\[9\]](#)[\[20\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC is the primary method for determining the purity of the compound, separating it from any starting materials, byproducts, or degradation products.[\[9\]](#)

Safety, Handling, and Storage Protocols

As a Senior Application Scientist, I cannot overstate the importance of rigorous safety protocols. **3-(Chloromethyl)-2-methylpyridine** hydrochloride is a hazardous substance and must be handled with appropriate care.[\[21\]](#)[\[22\]](#)

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[22\]](#)
- Skin and Eye Damage: Causes skin irritation and serious eye irritation.[\[5\]](#)[\[22\]](#)

- Respiratory Irritation: May cause respiratory irritation.[5][22]
- Other Hazards: Suspected of causing cancer.[21] It is hygroscopic and may react with moisture.[21][23]

Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves.[5][21]
- Eye/Face Protection: Use chemical safety goggles or a face shield.[5][21]
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin exposure.[21]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[6] If dust is generated, a particulate respirator may be necessary.[22]

Handling and Storage:

- Handling: Avoid all personal contact, including inhalation of dust.[21] Do not eat, drink, or smoke in the handling area.[21] Keep containers securely sealed when not in use.[21]
- Storage: Store in a cool, dry, and well-ventilated place.[6][23] Keep containers tightly closed to prevent contact with moisture.[6][23] Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[1][6] Storing under an inert atmosphere (e.g., argon or nitrogen) is often recommended.[6][23]

Emergency Procedures:

- Spills: In case of a spill, clean up immediately using dry procedures to avoid generating dust.[21] Wear full PPE. Collect the spilled material into a clean, dry, labeled container for disposal.[22]
- First Aid (Eyes): Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[21] Seek immediate medical attention.
- First Aid (Skin): Remove contaminated clothing and flush the affected skin with plenty of water.[21]

- First Aid (Inhalation): Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[\[6\]](#)
- First Aid (Ingestion): Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[6\]](#)[\[23\]](#)

Conclusion

3-(Chloromethyl)-2-methylpyridine hydrochloride is more than just a chemical reagent; it is an enabling tool for innovation in medicinal and materials chemistry. Its value is defined by the strategic placement of a reactive chloromethyl group on a biologically relevant pyridine scaffold. A thorough understanding of its properties, synthesis, and reactivity allows researchers to leverage this molecule to its full potential, constructing complex molecular architectures that can lead to next-generation pharmaceuticals and advanced materials. Adherence to strict safety protocols is paramount to ensuring its responsible and effective use in the laboratory and beyond.

References

- PubChem. 3-(Chloromethyl)pyridine hydrochloride. [\[Link\]](#)
- Google Patents. CN105085377A - Synthetic method of 3-(chloromethyl)pyridine hydrochloride.
- PubChem. 3-(Chloromethyl)-5-methylpyridine hydrochloride. [\[Link\]](#)
- Google Patents. US5942625A - Preparation of chloromethylpyridine hydrochlorides.
- PrepChem.com. Synthesis of 2-chloromethyl-pyridine hydrochloride. [\[Link\]](#)
- ResearchGate. (PDF)
- NINGBO INNO PHARMCHEM CO.,LTD. The Role of Pyridine Derivatives in Modern Drug Development. [\[Link\]](#)
- SpectraBase. 3-(Chloromethyl)pyridine hydrochloride - Optional[FTIR] - Spectrum. [\[Link\]](#)
- Google Patents.
- ResearchGate. The approach to the syntheses of the lansoprazole-like precursors and the mononuclear copper(II) complex. [\[Link\]](#)
- Google Patents. CN105085378A - Synthetic method of 4-(chloromethyl)pyridine hydrochloride.
- precisionFDA. 3-CHLOROMETHYLPYRIDINE HYDROCHLORIDE. [\[Link\]](#)
- New Drug Approvals. LANSOPRAZOLE. [\[Link\]](#)
- Chinese Pharmaceutical Journal. Synthesis of the Impurities of Lansoprazole. [\[Link\]](#)
- PubChemLite. **3-(chloromethyl)-2-methylpyridine** hydrochloride (C7H8ClN). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-(Chloromethyl)pyridine hydrochloride | C₆H₇Cl₂N | CID 23394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 3-(chloromethyl)-2-methylpyridine hydrochloride (C₇H₈ClN) [pubchemlite.lcsb.uni.lu]
- 3. 3-chloromethyl-2-methylpyridine hydrochloride | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-CHLOROMETHYL-3-METHYL-PYRIDINE HYDROCHLORIDE - Safety Data Sheet [chemicalbook.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. fishersci.com [fishersci.com]
- 7. US5942625A - Preparation of chloromethylpyridine hydrochlorides - Google Patents [patents.google.com]
- 8. prepchem.com [prepchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. nbino.com [nbino.com]
- 11. researchgate.net [researchgate.net]
- 12. CN102558148A - Synthesis process of lansoprazole important intermediate - Google Patents [patents.google.com]
- 13. researchgate.net [researchgate.net]
- 14. newdrugapprovals.org [newdrugapprovals.org]
- 15. Synthesis of the Impurities of Lansoprazole [journal11.magtechjournal.com]
- 16. Buy 3-(Chloromethyl)-5-methylpyridine hydrochloride | 1007089-84-0 [smolecule.com]
- 17. chemimpex.com [chemimpex.com]
- 18. Page loading... [wap.guidechem.com]
- 19. spectrabase.com [spectrabase.com]

- 20. 2-(Chloromethyl)pyridine hydrochloride(6959-47-3) MS [m.chemicalbook.com]
- 21. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 22. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 23. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [3-(Chloromethyl)-2-methylpyridine hydrochloride properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116377#3-chloromethyl-2-methylpyridine-hydrochloride-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com